

Spectroscopic Profiling and Analytical Characterization of Potassium 3-hydroxy-4-methoxybenzenesulphonate

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Compound of Interest

Compound Name: *Potassium 3-hydroxy-4-methoxybenzenesulphonate*

CAS No.: *5011-21-2*

Cat. No.: *B3061098*

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Target Audience: Researchers, Analytical Scientists, and Drug Development Professionals

Document Type: In-Depth Technical Guide & Whitepaper

Executive Summary & Isomeric Context

Potassium 3-hydroxy-4-methoxybenzenesulphonate ($C_7H_7KO_5S$) is a highly specific positional isomer of the widely used pharmaceutical expectorant, potassium guaiacolsulfonate. Historically synthesized via the electrophilic aromatic sulfonation of guaiacol (2-methoxyphenol), the commercial active pharmaceutical ingredient (API) is inherently a mixture of two isomers: potassium 4-hydroxy-3-methoxybenzenesulfonate (the 4-sulfonate) and potassium 3-hydroxy-4-methoxybenzenesulfonate (the 5-sulfonate)[1].

While the 4-sulfonate isomer predominates in commercial batches and serves as the United States Pharmacopeia (USP) reference standard[2], the rigorous isolation and spectroscopic characterization of the 5-sulfonate isomer (**Potassium 3-hydroxy-4-methoxybenzenesulphonate**) is a critical regulatory requirement for impurity profiling and

quality control[3]. This whitepaper provides a comprehensive, causality-driven guide to the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data required to unequivocally identify and quantify this specific isomer.

Spectroscopic Data Analysis & Mechanistic Causality

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^1H -NMR spectrum is the gold standard for distinguishing the 3-hydroxy-4-methoxybenzenesulfonate isomer from its 4-hydroxy-3-methoxy counterpart[3]. The three aromatic protons on the 1,3,4-trisubstituted benzene ring form a classic ABX spin system.

- **Mechanistic Causality:** The precise chemical shifts of the C2, C5, and C6 protons are dictated by the anisotropic and electron-donating effects of the adjacent -OH and -OCH₃ groups. Because the hydroxyl group is a stronger electron donor than the methoxy group, the protons ortho to the -OH experience greater magnetic shielding (an upfield shift). By analyzing the coupling constants (ortho $J \approx 8$ Hz, meta $J \approx 2$ Hz), analysts can unequivocally map the substitution pattern and differentiate the 5-sulfonate from the 4-sulfonate[2].

Infrared (IR) Spectroscopy

IR spectroscopy provides orthogonal validation of the functional groups. The sulfonate moiety exhibits strong asymmetric and symmetric S=O stretching bands at ~ 1180 – 1200 cm^{-1} and ~ 1040 – 1060 cm^{-1} , respectively. The phenolic O-H stretch appears as a broad band at 3200 – 3400 cm^{-1} .

- **Diagnostic Significance:** The USP monograph strictly highlights the "fingerprint region" (7 – $13\text{ }\mu\text{m}$ or ~ 760 – 1400 cm^{-1}) as the primary acceptance criterion for spectroscopic identification[4]. The bending vibrations in this region are highly sensitive to the positional isomerism of the aromatic ring, making it the definitive IR zone for confirming the 3-hydroxy-4-methoxybenzenesulfonate structure[2].

Mass Spectrometry (MS)

Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) utilizing Electrospray Ionization (ESI) in negative mode is highly effective for this compound.

- **Mechanistic Causality:** The sulfonate group is inherently anionic (a pre-formed ion in solution). This makes negative-ion ESI exceptionally sensitive and self-validating, as it requires zero ionization energy to generate the $[M-K]^-$ parent ion at m/z 203. Upon collision-induced dissociation (CID), the primary fragmentation pathway involves the homolytic cleavage of the methoxy group to lose a methyl radical ($\bullet\text{CH}_3$, -15 Da), yielding a stable radical anion at m/z 188.

Ultraviolet-Visible (UV-Vis) Spectroscopy (pH Dependency)

While UV-Vis is a standard detector for HPLC, it requires careful pH control. At $\text{pH} < 6.0$, the 4-sulfonate and 5-sulfonate isomers exhibit nearly identical spectra ($\lambda_{\text{max}} \sim 279 \text{ nm}$)[5]. However, at $\text{pH} > 7.0$, their spectra diverge significantly[5].

- **Mechanistic Causality:** The pK_a of the phenolic -OH in the 5-sulfonate isomer is 9.16, compared to 8.74 for the 4-sulfonate[2]. In the 4-sulfonate, the electron-withdrawing sulfonate group is para to the hydroxyl, stabilizing the phenoxide anion via resonance and increasing acidity. In the 5-sulfonate (3-hydroxy-4-methoxybenzenesulfonate), the sulfonate is meta to the hydroxyl, limiting stabilization to inductive effects alone, resulting in a higher pK_a . This differential deprotonation in alkaline media alters the chromophoric conjugation, enabling UV-based isomeric differentiation[5].

Quantitative Data Summaries

Table 1: Physicochemical & Spectroscopic Properties

Property	Value	Analytical Significance
Molecular Formula	C ₇ H ₇ KO ₅ S	Base for exact mass calculations.
Molecular Weight	242.29 g/mol (Anhydrous)	Target mass for MS analysis[1].
pKa (Phenolic -OH)	9.16	Dictates pH-dependent UV shifts[2].
UV λ _{max} (pH < 6.0)	~279 nm	Standard wavelength for HPLC-UV[4].
ESI-MS [M-K] ⁻	m/z 203	Primary precursor ion for MRM transitions.

Table 2: Diagnostic MS/MS Fragmentation (Precursor m/z 203)

Product Ion (m/z)	Neutral Loss	Structural Assignment	Fragmentation Mechanism
188	15 Da (•CH ₃)	[M - K - CH ₃] ^{-•}	Homolytic cleavage of the methoxy group, forming a stable radical anion.
139	64 Da (SO ₂)	[M - K - SO ₂] ⁻	Extrusion of sulfur dioxide from the sulfonate moiety.
123	80 Da (SO ₃)	[M - K - SO ₃] ⁻	Complete loss of the sulfonate group, leaving the phenoxide core.

Experimental Protocols: Self-Validating Workflows

Protocol 1: Quantitative NMR (qNMR) for Isomeric Purity

This protocol utilizes internal standardization to ensure a self-validating quantitative measurement of the isomer ratio.

- **Sample Preparation:** Dissolve 10 mg of the API sample in 0.6 mL of Deuterium Oxide (D₂O) or DMSO-d₆.
- **Internal Standardization:** Add a precisely weighed amount of an internal standard (e.g., TSP for D₂O) to act as a quantitative reference peak.
- **Acquisition Parameters:** Acquire the ¹H-NMR spectrum at 400 MHz (or higher). Set the pulse angle to 30°.
 - **Causality Check:** Set the relaxation delay (D1) to $\geq 5 \times T_1$ of the slowest relaxing proton. This ensures complete recovery of longitudinal magnetization before the next pulse. Without this step, integration values will be artificially skewed, destroying the quantitative reliability of the isomer ratio calculation[3].
- **Data Analysis:** Integrate the isolated aromatic proton signals (specifically the meta-coupled doublets) to quantify the 3-hydroxy-4-methoxybenzenesulfonate ratio against the 4-hydroxy-3-methoxybenzenesulfonate.

Protocol 2: LC-MS/MS Fragmentation Analysis

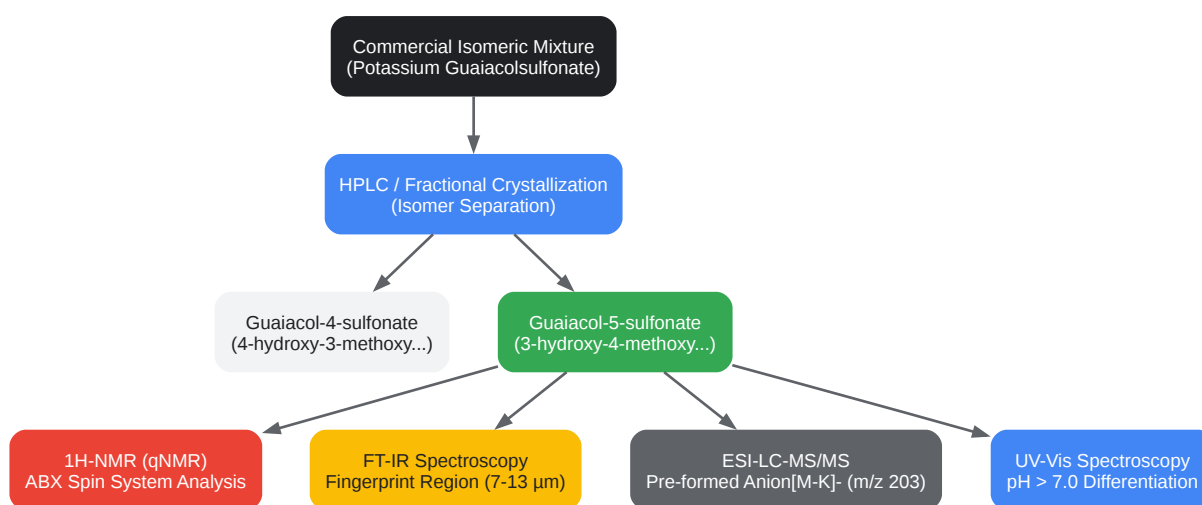
- **Mobile Phase Preparation:** Prepare an isocratic or gradient mixture of methanol and water containing 10 mM ammonium acetate (pH 5.0).
 - **Causality Check:** Non-volatile buffers (like phosphate) will precipitate in the ESI source, causing signal suppression and hardware failure[6]. Maintaining a slightly acidic pH ensures optimal chromatography while allowing the pre-formed sulfonate anion to readily fly in the negative ion mode.
- **Chromatography:** Inject 10 µL onto a Cyanopropyl or C18 column (150 mm x 4.6 mm, 5 µm) at a flow rate of 1.0 mL/min[6].
- **MS Parameters:** Operate the mass spectrometer in ESI negative mode. Set capillary voltage to 3.0 kV and desolvation temperature to 350°C.

- MRM Transitions: Monitor the m/z 203 $\rightarrow$ 188 and 203 $\rightarrow$ 139 transitions for specific quantification of the sulfonate core.

Protocol 3: IR Spectroscopic Validation (USP 197M)

- Dehydration: Dry the sample at 105°C for 18 hours.
 - Causality Check: Potassium guaiacolsulfonate readily forms a hemihydrate under ambient conditions[1]. Failure to dehydrate the sample introduces a strong, broad O-H stretching artifact from lattice water, which obscures the diagnostic phenolic O-H and aromatic C-H stretches.
- Pellet Preparation: Triturate 1–2 mg of the dried sample with 200 mg of IR-grade KBr. Press under vacuum to form a transparent pellet.
- Acquisition & Validation: Scan from 4000 to 400 cm^{-1} with a resolution of 4 cm^{-1} . Compare the fingerprint region (7–13 μm) against the USP Reference Standard to validate the specific isomeric identity[4].

Analytical Workflow Visualization



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Workflow for the separation and spectroscopic analysis of guaiacolsulfonate isomers.

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